

A Technical Guide to the Thermochemical Properties of 2-(2-Aminoethoxy)benzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Aminoethoxy)benzonitrile

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Aminoethoxy)benzonitrile is a bifunctional organic molecule that holds potential as a versatile building block in the synthesis of novel pharmaceutical compounds. Its structure, incorporating both a benzonitrile and an aminoethoxy functional group, makes it an intermediate of interest for creating molecules designed to interact with specific biological targets. A thorough understanding of the thermochemical properties of such a compound is critical for drug development, ensuring safety, stability, and predictability in manufacturing and formulation processes.

This technical guide addresses the thermochemical properties of **2-(2-Aminoethoxy)benzonitrile**. A comprehensive search of scientific literature and chemical databases reveals a notable absence of published experimental or computational data on the specific thermochemical properties of this compound. Therefore, this document serves a dual purpose: to present the currently available physical and molecular data for **2-(2-Aminoethoxy)benzonitrile**, and to provide detailed, generalized experimental protocols for the determination of key thermochemical parameters. These methodologies, centered on bomb calorimetry and differential scanning calorimetry, represent the standard for characterizing new chemical entities.

Physicochemical Properties of 2-(2-Aminoethoxy)benzonitrile

While specific thermochemical data is not available, the fundamental molecular and identifying information for **2-(2-Aminoethoxy)benzonitrile** is summarized in the table below. This information is essential for any experimental or computational investigation into its properties.

Property	Value	Source
CAS Number	57276-65-0	[1] [2]
Molecular Formula	C ₉ H ₁₀ N ₂ O	[1] [2]
Molecular Weight	162.19 g/mol	[2]
IUPAC Name	2-(2-aminoethoxy)benzonitrile	[2]
Purity	>98%	[1]

Experimental Protocols for Thermochemical Characterization

The following sections detail the standard experimental procedures that can be employed to determine the key thermochemical properties of a solid organic compound such as **2-(2-Aminoethoxy)benzonitrile**.

The standard enthalpy of combustion, a critical measure of a substance's energy content, is determined using a bomb calorimeter. This technique measures the heat released when a sample is burned in a constant-volume container.

Methodology

- Sample Preparation:
 - A sample of **2-(2-Aminoethoxy)benzonitrile** (typically 0.5-1.0 g) is accurately weighed to ± 0.1 mg.

- The sample is then compressed into a pellet using a pellet press. This ensures complete and uniform combustion.
- Bomb Assembly:
 - The pellet is placed in a sample cup, which is typically made of a material resistant to acid.
 - A fuse wire of a known length (e.g., 10 cm) is attached to the electrodes within the bomb head, ensuring it is in contact with the sample pellet.
 - A small, known amount of distilled water (approximately 1 mL) is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state.
- Calorimeter Setup:
 - The bomb head is securely sealed onto the bomb vessel.
 - The bomb is purged with oxygen to remove atmospheric nitrogen and then charged with pure oxygen to a pressure of approximately 25-30 atm.
 - The sealed bomb is submerged in a known volume of water in the calorimeter bucket. The bucket is then placed within an insulating jacket to create a near-adiabatic environment.
- Combustion and Data Acquisition:
 - The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
 - The sample is ignited by passing an electric current through the fuse wire.
 - The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- Post-Reaction Analysis:
 - The bomb is depressurized and opened.

- The interior is inspected for any signs of incomplete combustion (e.g., soot).
- The length of the unburned fuse wire is measured.
- The bomb washings are collected and titrated to determine the amount of nitric acid formed from any residual nitrogen.

Differential Scanning Calorimetry is a powerful technique for determining the temperatures and enthalpies of phase transitions, such as melting and crystallization. It measures the difference in heat flow between a sample and a reference as a function of temperature.

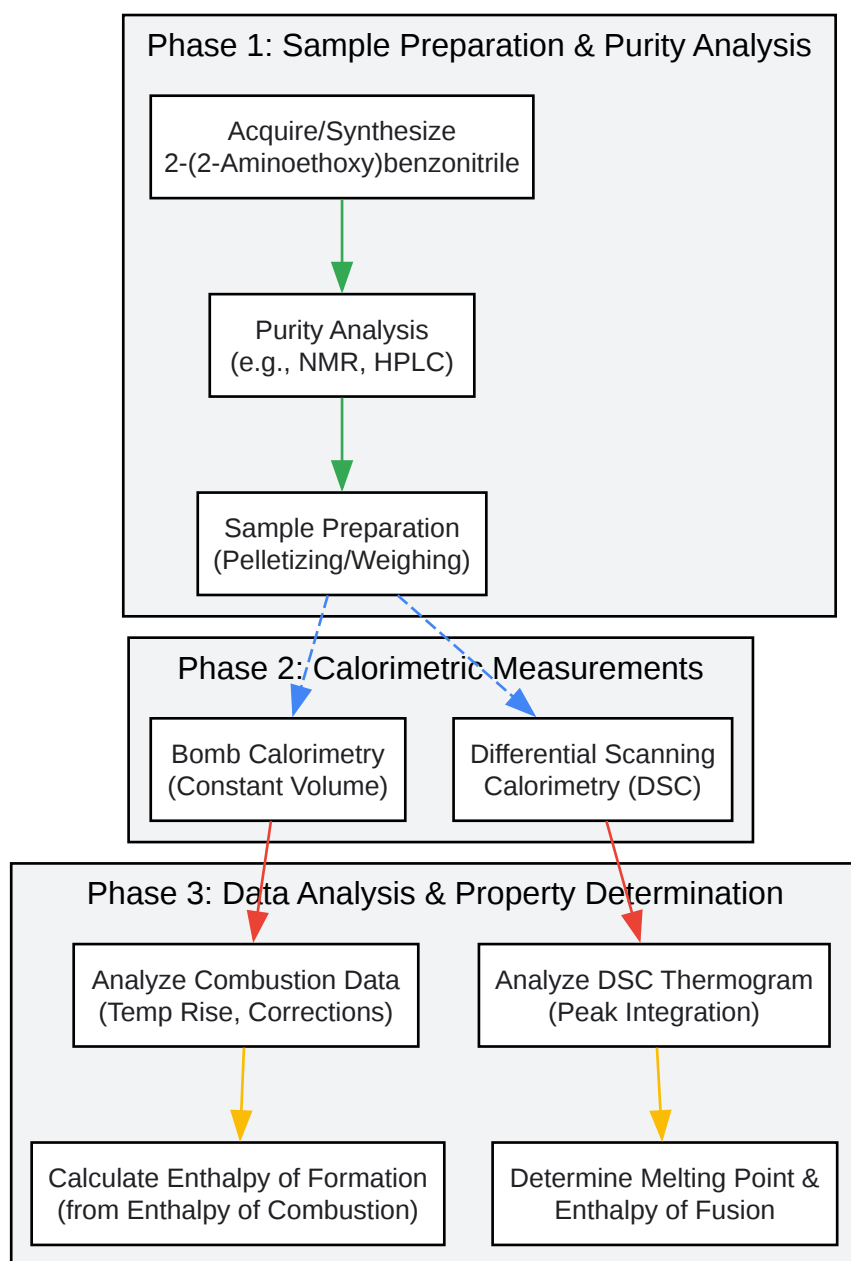
Methodology

- Sample Preparation:
 - A small amount of the **2-(2-Aminoethoxy)benzonitrile** sample (typically 2-10 mg) is accurately weighed into a DSC pan, which is commonly made of aluminum.
 - The pan is hermetically sealed with a lid to prevent any loss of sample due to sublimation or decomposition.
- Instrument Setup and Calibration:
 - An empty, sealed pan is used as a reference.
 - The DSC instrument is calibrated for temperature and enthalpy using certified reference materials with known melting points and enthalpies of fusion (e.g., indium).
 - The sample and reference pans are placed in the DSC cell.
- Data Acquisition:
 - The DSC cell is purged with an inert gas, such as nitrogen, to provide a controlled atmosphere.
 - A temperature program is initiated. A typical program involves heating the sample at a constant rate (e.g., 10 °C/min) through the expected temperature range of any thermal transitions.

- The differential heat flow to the sample and reference is recorded as a function of temperature.
- Data Analysis:
 - The resulting DSC curve plots heat flow against temperature.
 - Endothermic events, such as melting, appear as peaks. The onset temperature of the peak is typically taken as the melting point.
 - The area under the peak is integrated to determine the enthalpy of the transition (e.g., enthalpy of fusion).

Visualization of Experimental Workflow

The logical flow for determining the thermochemical properties of a new chemical entity is crucial for systematic research. The following diagram illustrates this general workflow.



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References

- 1. BioOrganics [bioorganics.biz]
- 2. 2-(2-Aminoethoxy)benzonitrile|CAS 57276-65-0 [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Thermochemical Properties of 2-(2-Aminoethoxy)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112797#thermochemical-properties-of-2-2-aminoethoxy-benzonitrile]

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